

safe handling and storage procedures for 3-Hydroxy-3-phenylpentanamide

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Compound of Interest

Compound Name: 3-Hydroxy-3-phenylpentanamide

Cat. No.: B136938

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Application Notes and Protocols for 3-Hydroxy-3-phenylpentanamide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following information is compiled from publicly available sources and should be used as a guide. A comprehensive Safety Data Sheet (SDS) for **3-Hydroxy-3-phenylpentanamide** is not readily available. Therefore, this compound should be handled with the utmost care, assuming it may have unknown hazards. All handling and experimental procedures should be conducted by trained personnel in a controlled laboratory setting.

Introduction

3-Hydroxy-3-phenylpentanamide is a chemical compound with potential applications in various research and development areas.^[1] Due to the limited availability of detailed safety and toxicological data, stringent adherence to safe laboratory practices is imperative when handling this compound. These notes provide a summary of available information and general protocols for its safe handling and storage.

Chemical and Physical Properties

The table below summarizes the known physical and chemical properties of **3-Hydroxy-3-phenylpentanamide**.

Property	Value	Source
CAS Number	131802-69-2	[1] [2]
Molecular Formula	C11H15NO2	[1] [3]
Formula Weight	193.242 g/mol	[1] [3]
Purity	>98% (HPLC)	[1]
Physical Form	Solid	
Solubility	No data available	
SMILES	<chem>CCC(O)(CC(N)=O)c1ccccc1</chem>	[1]

Hazard Identification and Safety Precautions

Specific hazard information for **3-Hydroxy-3-phenylpentanamide** is largely unavailable.[\[2\]](#) Therefore, it should be handled as a potentially hazardous substance. General safety precautions for similar chemical compounds include avoiding dust formation, inhalation, and contact with skin and eyes.[\[2\]](#)[\[4\]](#)

Personal Protective Equipment (PPE): When handling **3-Hydroxy-3-phenylpentanamide**, the following PPE should be worn:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: If there is a risk of dust formation or aerosol generation, a properly fitted respirator should be used in a well-ventilated area.[\[2\]](#)

Experimental Protocols

4.1. General Handling Protocol

- Preparation: Work in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)

- Personal Protective Equipment: Ensure all required PPE is worn before handling the compound.
- Weighing and Transfer: To minimize dust, handle the solid compound carefully. Use appropriate tools for weighing and transferring the substance.
- Cleaning: Clean all equipment and the work area thoroughly after use.
- Waste Disposal: Dispose of waste materials according to institutional and local regulations for chemical waste.

4.2. Storage Protocol

- Storage Temperature: Store the compound at -20°C for long-term stability.[[1](#)]
- Shipping: The compound is typically shipped with an ice pack to maintain a low temperature. [[1](#)]
- Stability: It is reported to be stable for at least 2 years under the recommended storage conditions.[[1](#)]
- Container: Keep the container tightly closed in a dry and well-ventilated place.

4.3. Accidental Release Measures

In case of a spill:

- Evacuate: Evacuate non-essential personnel from the area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Wearing appropriate PPE, sweep up the spilled solid material, avoiding dust generation, and place it in a sealed container for disposal.[[5](#)]
- Cleaning: Clean the spill area with a suitable solvent and then wash with soap and water.

4.4. First-Aid Measures

The following are general first-aid procedures and should be followed in case of exposure.[\[2\]](#)
Medical attention should be sought immediately.

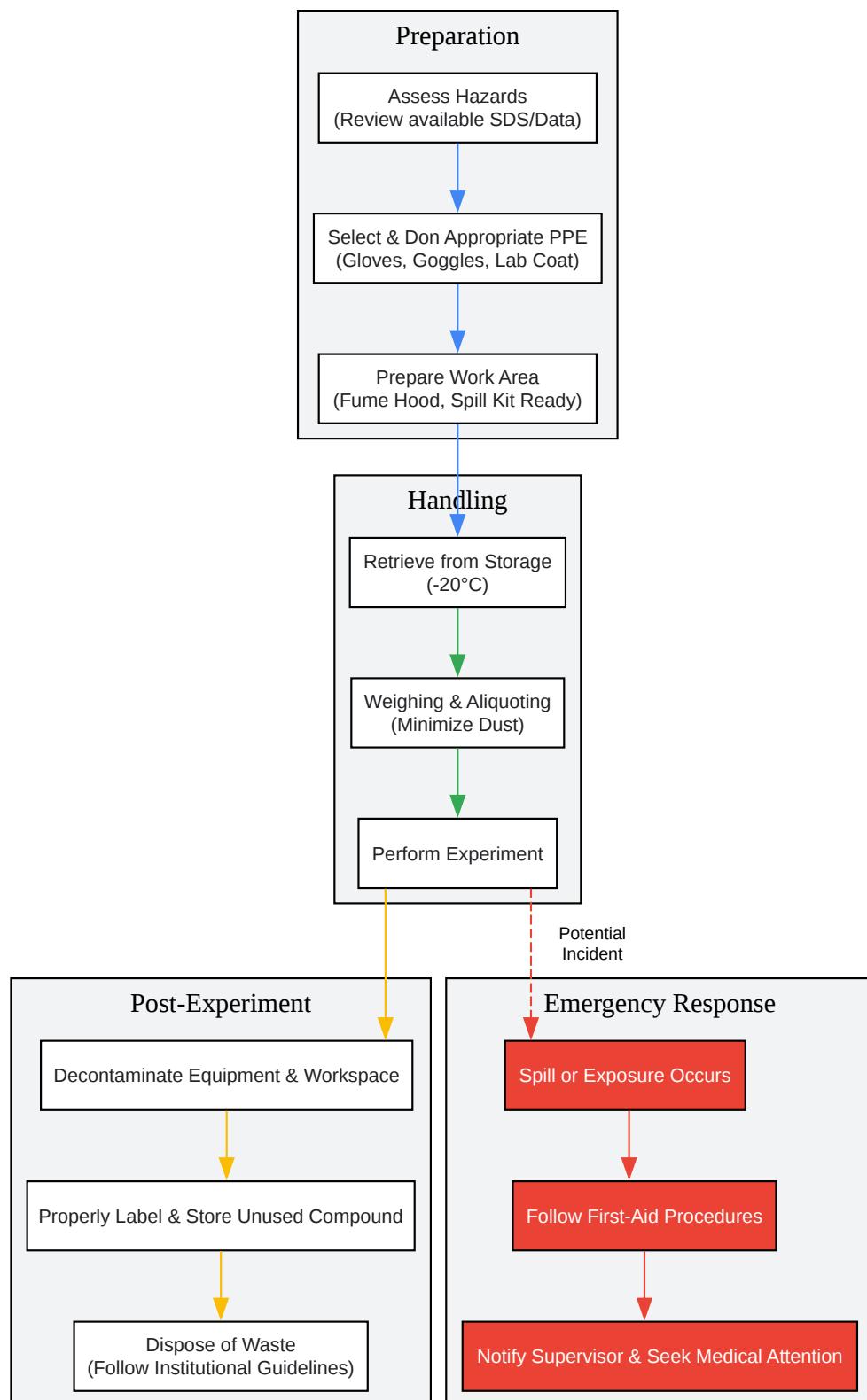
Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician. [2] [5]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician. [2] [5]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes. Consult a physician. [2] [5]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. [2] [4]

4.5. Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[2\]](#)[\[5\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus.[\[2\]](#)[\[5\]](#)

Visualized Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of chemical compounds like **3-Hydroxy-3-phenylpentanamide**.

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Caption: Workflow for Safe Chemical Handling.

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- To cite this document: BenchChem. [safe handling and storage procedures for 3-Hydroxy-3-phenylpentanamide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b136938#safe-handling-and-storage-procedures-for-3-hydroxy-3-phenylpentanamide>]

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